

Application Notes and Protocols for Reactions Involving Titanium(III) Bromide

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Compound of Interest

Compound Name: *Titanium(III) bromide*

Cat. No.: *B13746535*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the experimental setup and execution of chemical reactions involving **titanium(III) bromide** (TiBr_3). Given the air- and moisture-sensitive nature of this reagent, a strong emphasis is placed on inert atmosphere techniques. While specific examples of organic reactions utilizing **titanium(III) bromide** are not extensively documented in readily available literature, the protocols provided are based on well-established procedures for the analogous and more commonly used titanium(III) chloride. The reactivity of TiBr_3 is expected to be similar to that of TiCl_3 in many contexts, such as in reductive coupling reactions and as a precursor to organometallic complexes and polymerization catalysts.

Properties and Handling of Titanium(III) Bromide

Titanium(III) bromide is a blue-black, paramagnetic solid. It is highly sensitive to air and moisture and must be handled and stored under a dry, inert atmosphere, such as nitrogen or argon, to prevent decomposition.

Table 1: Physical and Chemical Properties of **Titanium(III) Bromide**

Property	Value	Reference
Chemical Formula	TiBr ₃	
Molar Mass	287.58 g/mol	
Appearance	Blue-black solid	
Melting Point	Decomposes	
Solubility	Reacts with water and donor solvents	

Inert Atmosphere Techniques: Schlenk Line and Glovebox Setups

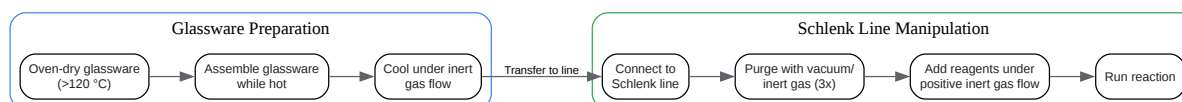
Due to its reactivity with atmospheric oxygen and water, all manipulations of **titanium(III) bromide** require the use of either a Schlenk line or a glovebox.

A Schlenk line is a dual-manifold apparatus that allows for the evacuation of air from glassware and its replacement with an inert gas. This technique is suitable for most benchtop reactions involving air-sensitive reagents.

A glovebox provides a sealed environment with a continuously purified inert atmosphere, offering a higher level of protection. It is the preferred method for handling highly pyrophoric or extremely air-sensitive materials, and for procedures that are difficult to perform in sealed glassware.

General Schlenk Line Operation Workflow

The following diagram illustrates the basic workflow for setting up a reaction on a Schlenk line.



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Basic workflow for preparing a reaction using a Schlenk line.

Application: Alkene Polymerization

Titanium(III) halides, in combination with organoaluminum co-catalysts, are precursors for Ziegler-Natta catalysts used in the polymerization of alkenes like ethylene and propylene. The following section provides a general protocol for such a reaction, based on systems using titanium(III) chloride, which can be adapted for **titanium(III) bromide**.

Experimental Protocol: Ethylene Polymerization

This protocol describes a general procedure for the polymerization of ethylene using a Ti(III) precursor.

Materials:

- **Titanium(III) bromide** (or a suitable precursor like $\text{TiBr}_3(\text{THF})_3$)
- Anhydrous toluene
- Triethylaluminum (AlEt_3) or other suitable co-catalyst
- High-purity ethylene gas
- Schlenk flask or other suitable reaction vessel
- Gas-tight syringe
- Magnetic stirrer and stir bar

Procedure:

- **Glassware Preparation:** Thoroughly oven-dry all glassware and cool under a stream of inert gas.
- **Catalyst Slurry Preparation:** In a glovebox or on a Schlenk line, suspend a known quantity of **titanium(III) bromide** in anhydrous toluene in the reaction flask.

- **Co-catalyst Addition:** Under an inert atmosphere, add the desired amount of the organoaluminum co-catalyst solution to the **titanium(III) bromide** slurry via syringe. The molar ratio of Al to Ti is a critical parameter and should be carefully controlled.
- **Ethylene Introduction:** Purge the reaction flask with ethylene gas. Then, maintain a constant pressure of ethylene in the flask.
- **Polymerization:** Stir the reaction mixture vigorously at the desired temperature for the specified reaction time. The polymerization is often exothermic and may require cooling.
- **Quenching:** After the desired time, stop the ethylene flow and quench the reaction by carefully adding an alcohol (e.g., methanol or isopropanol).
- **Polymer Isolation:** Precipitate the polymer by pouring the reaction mixture into a larger volume of acidified methanol.
- **Purification and Drying:** Collect the polymer by filtration, wash it thoroughly with methanol, and dry it under vacuum to a constant weight.

Representative Data for Ethylene Polymerization

The following table provides hypothetical data for ethylene polymerization using a TiBr_3 -based catalyst system to illustrate how results can be presented. Actual results will vary based on specific experimental conditions.

Table 2: Ethylene Polymerization with a $\text{TiBr}_3/\text{AlEt}_3$ Catalyst System

Entry	Al/Ti Molar Ratio	Temperature (°C)	Time (h)	Ethylene Pressure (atm)	Yield (g PE)	Activity (kg PE / (mol Ti · h · atm))
1	10	25	1	1	5.2	18.1
2	20	25	1	1	8.9	31.0
3	20	50	1	1	12.5	43.5
4	20	25	2	1	15.3	26.6
5	20	25	1	2	16.8	29.2

Application: Synthesis of Titanium(III) Coordination Complexes

Titanium(III) bromide can be used as a starting material for the synthesis of various titanium(III) coordination complexes. The following is a general protocol for the synthesis of a Ti(III) complex with a donor ligand, based on procedures for TiCl_3 .

Experimental Protocol: Synthesis of a TiBr_3L_3 Complex

This protocol describes the synthesis of a generic tris-ligated **titanium(III) bromide** complex.

Materials:

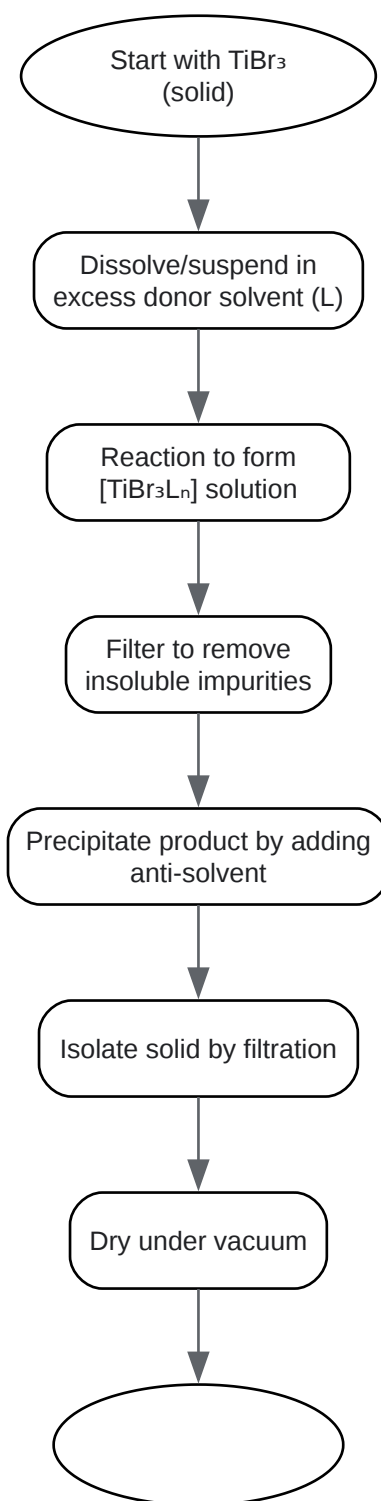
- **Titanium(III) bromide**
- Anhydrous donor solvent (e.g., tetrahydrofuran (THF), acetonitrile)
- Anhydrous non-coordinating solvent for precipitation (e.g., hexane, pentane)
- Schlenk flask
- Cannula or filter stick

Procedure:

- **Reaction Setup:** In a glovebox or on a Schlenk line, place **titanium(III) bromide** in a Schlenk flask equipped with a stir bar.
- **Ligand Addition:** Add an excess of the anhydrous donor solvent (ligand, L) to the flask.
- **Reaction:** Stir the mixture at room temperature or with gentle heating until the **titanium(III) bromide** has completely reacted, which is often indicated by a color change.
- **Isolation:** If the product is soluble, filter the solution via cannula to remove any unreacted starting material.
- **Precipitation:** Slowly add a non-coordinating solvent to the filtrate to precipitate the product.
- **Purification:** Collect the solid product by filtration, wash with the non-coordinating solvent, and dry under vacuum.

Logical Workflow for Complex Synthesis

The following diagram illustrates the logical steps involved in the synthesis of a coordination complex from **titanium(III) bromide**.



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Logical workflow for the synthesis of a Ti(III) coordination complex.

Safety Precautions

- **Air and Moisture Sensitivity:** **Titanium(III) bromide** and many of its derivatives are highly reactive with air and moisture. All manipulations must be carried out under a dry, inert atmosphere.
- **Pyrophoric Reagents:** Organoaluminum co-catalysts used in polymerization are often pyrophoric and must be handled with extreme care.
- **Solvent Hazards:** Anhydrous solvents are flammable. Ensure proper ventilation and avoid ignition sources.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, a flame-retardant lab coat, and gloves.

Disclaimer: The protocols provided are intended as general guidelines. Researchers should consult the relevant literature and perform a thorough risk assessment before conducting any experiment. The reactivity of **titanium(III) bromide** may differ slightly from that of titanium(III) chloride, and reaction conditions may need to be optimized accordingly.

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